

Application Notes and Protocols for CAY10397 in Animal Studies

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Compound of Interest

Compound Name: CAY10397

Cat. No.: B606497

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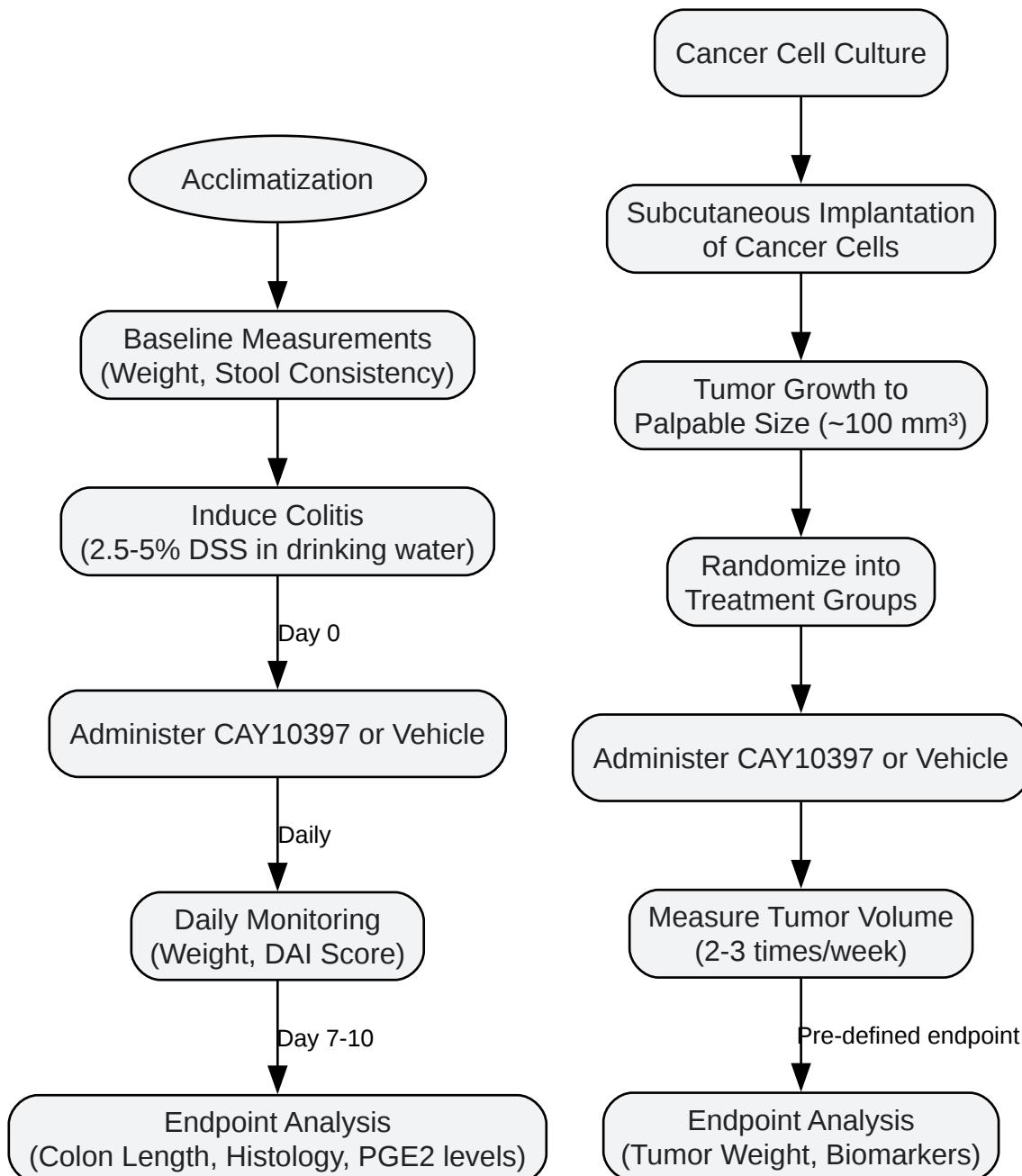
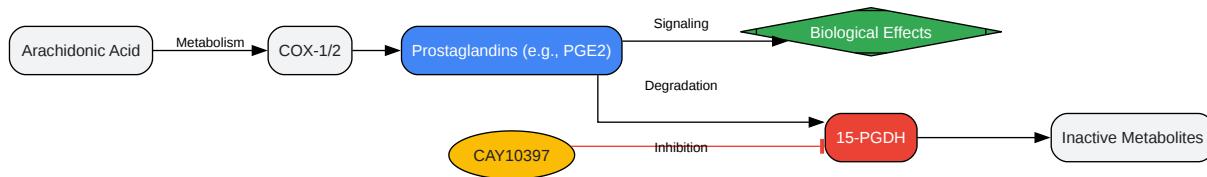
Introduction

CAY10397 is a potent and selective inhibitor of 15-hydroxyprostaglandin dehydrogenase (15-PGDH). 15-PGDH is the key enzyme responsible for the degradation of prostaglandins, such as Prostaglandin E2 (PGE2). By inhibiting 15-PGDH, **CAY10397** effectively increases the local concentration and prolongs the signaling of prostaglandins. This mechanism holds significant therapeutic potential in various physiological and pathological processes, including tissue regeneration, inflammation, and cancer.

These application notes provide a comprehensive guide for the preclinical *in vivo* evaluation of **CAY10397**, offering recommended dosing, experimental protocols, and data presentation guidelines based on the known activity of this class of inhibitors.

Mechanism of Action

CAY10397 functions by blocking the catalytic activity of 15-PGDH, thereby preventing the conversion of biologically active prostaglandins to their inactive 15-keto metabolites. This leads to an accumulation of prostaglandins in tissues where they are synthesized, amplifying their local signaling effects.

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